

Proper Disposal of Methoxpropamine: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Methoxpropamine*

CAS No.: *2504100-71-2*

Cat. No.: *B16369217*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **methoxpropamine** (MXPr), a novel psychoactive substance of the arylcyclohexylamine class. [1] While the available Safety Data Sheet (SDS) for **methoxpropamine** hydrochloride states that the substance is not classified as hazardous according to the Globally Harmonized System (GHS), it is imperative to treat all research chemicals, particularly those with limited toxicological data, as potentially hazardous waste.[2]

Chemical and Physical Properties of Methoxpropamine

A clear understanding of a substance's properties is the first step toward safe handling and disposal. The following table summarizes the known chemical and physical data for **methoxpropamine**.

Property	Value
IUPAC Name	2-(3-methoxyphenyl)-2-(propylamino)cyclohexanone[3]
Synonyms	MXPr, 2-Oxo-3'-methoxy-PCPr[3]
CAS Number	2504100-71-2[3]
Molecular Formula	C16H23NO2[3]
Molar Mass	261.365 g·mol ⁻¹ [3]
Appearance	Crystalline solid[4]
Solubility	DMF: 20 mg/ml, DMSO: 10 mg/ml, Ethanol: 20 mg/ml, PBS (pH 7.2): 2 mg/ml[4]

Experimental Protocols: Step-by-Step Disposal Procedure

The following protocol outlines the recommended procedure for the disposal of **methoxpropamine** in a laboratory setting. This procedure is based on general best practices for hazardous waste disposal in research institutions.[5][6][7]

1. Personal Protective Equipment (PPE): Before handling **methoxpropamine**, ensure you are wearing appropriate PPE, including:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- A lab coat

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect unadulterated solid **methoxpropamine** waste in a dedicated, properly labeled hazardous waste container.

- The container must be made of a material compatible with the chemical, be in good condition, and have a secure, tight-fitting lid.^[5]
- For chemically contaminated solid waste, such as used weighing boats or contaminated paper towels, line a designated container with a clear plastic bag.
- Liquid Waste:
 - Solutions containing **methoxpropamine** should be collected in a separate, labeled hazardous waste container for liquid chemical waste.
 - Do not mix **methoxpropamine** waste with other incompatible waste streams.^[5] For example, separate halogenated and non-halogenated solvent waste.
- Empty Containers:
 - Thoroughly empty all contents from the original **methoxpropamine** container.
 - The first rinse of the container with a suitable solvent must be collected and disposed of as hazardous waste.^[5]
 - After rinsing, deface or remove all labels from the container before disposing of it as regular laboratory glass or plastic waste.^[5]

3. Labeling of Hazardous Waste:

- All hazardous waste containers must be clearly labeled with a hazardous waste tag as soon as waste is added.
- The label must include:
 - The full chemical name: "**Methoxpropamine**" (avoiding abbreviations).
 - The concentration and quantity of the waste.
 - The date the waste was first added to the container.

- The associated hazards (e.g., "Caution: Research Chemical, Handle as Hazardous Waste").

4. Storage of Hazardous Waste:

- Store hazardous waste containers in a designated, well-ventilated satellite accumulation area within the laboratory.
- Keep containers closed at all times, except when adding waste.[\[5\]](#)
- Ensure secondary containment is used for all liquid hazardous waste to prevent spills.[\[5\]](#)

5. Arranging for Disposal:

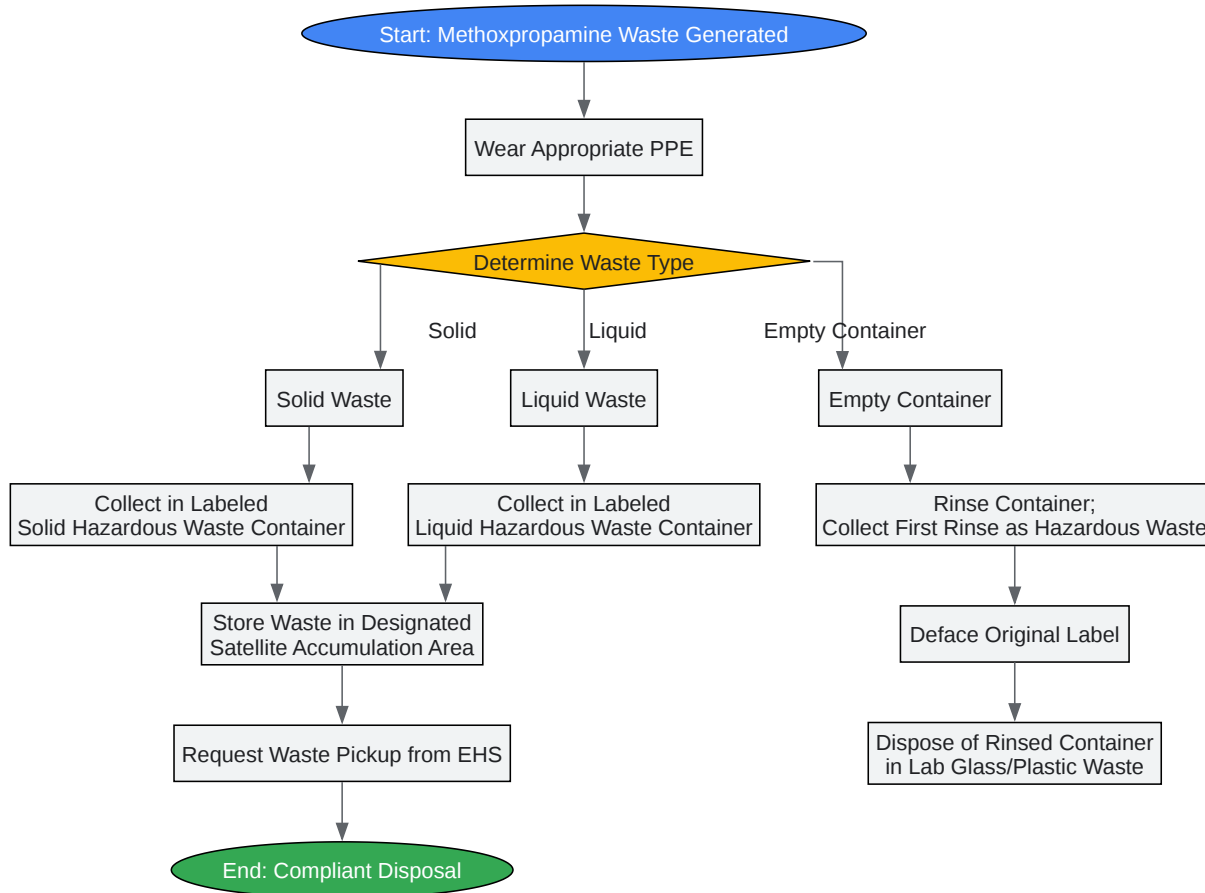
- Once the hazardous waste container is full or has been in storage for a designated period (typically not exceeding six months), arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[\[7\]](#)
- Follow your institution's specific procedures for requesting a waste pickup.

Important Considerations:

- Never dispose of **methoxpropamine** down the drain or in the regular trash.[\[5\]](#)[\[8\]](#)
- Do not evaporate **methoxpropamine** as a method of disposal.[\[8\]](#)
- In the event of a spill, treat all cleanup materials as hazardous waste.[\[8\]](#)

Logical Workflow for Methoxpropamine Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **methoxpropamine** waste in a laboratory setting.



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Caption: Workflow for the proper disposal of **methoxpropamine** waste.

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